

Application Notes and Protocols for Chemical Sensing Using Basic Red 51

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Compound of Interest

Compound Name: Basic Red 51

Cat. No.: B079145

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Introduction

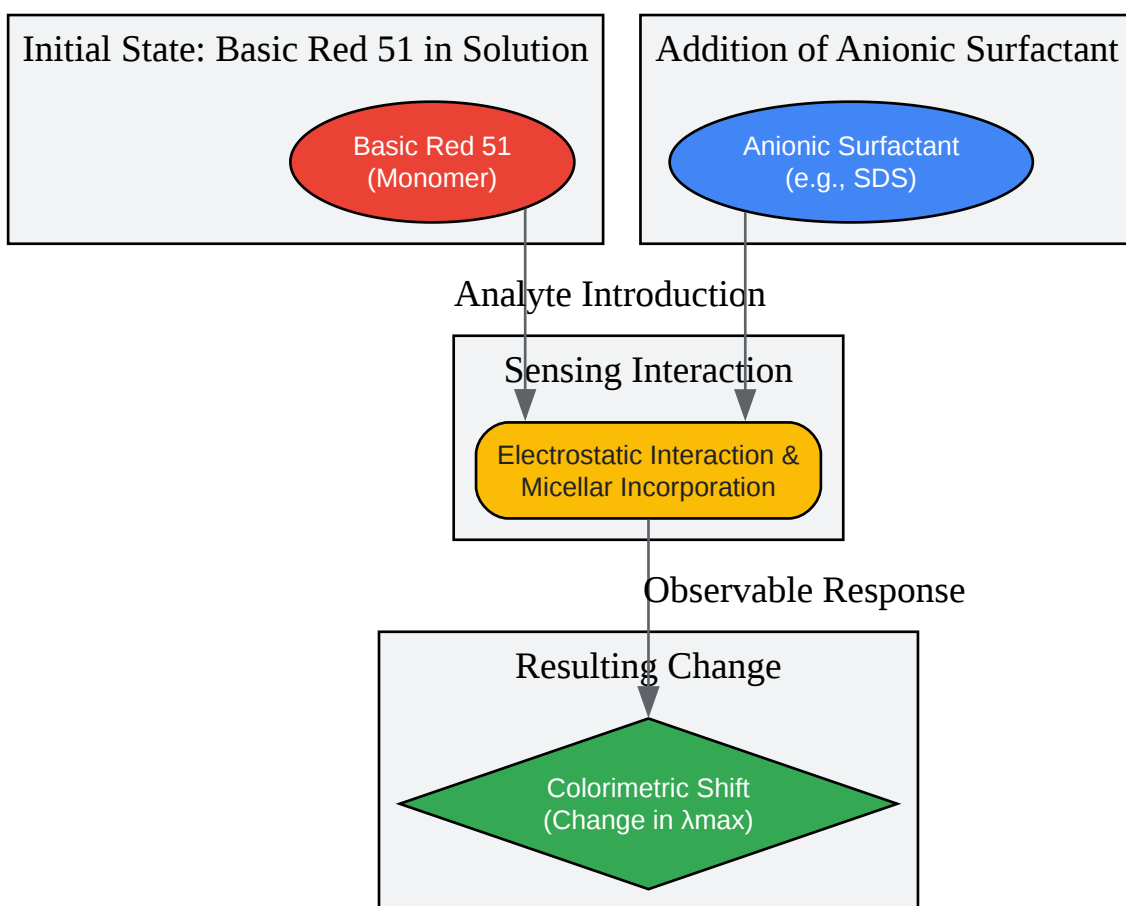
Basic Red 51 is a cationic azo dye characterized by a vibrant red color and positive charge, owing to its imidazolium group.[1][2][3] While traditionally used in the textile and cosmetic industries, its distinct chromogenic properties and cationic nature make it a promising candidate for the development of chemical sensors.[1] The fundamental mechanism for its application in chemical sensing lies in its interaction with various analytes, which can induce measurable changes in its spectrophotometric properties. This document provides detailed protocols for the application of **Basic Red 51** as a colorimetric sensor, focusing on the detection of anionic surfactants, a class of molecules with wide industrial and biological relevance.

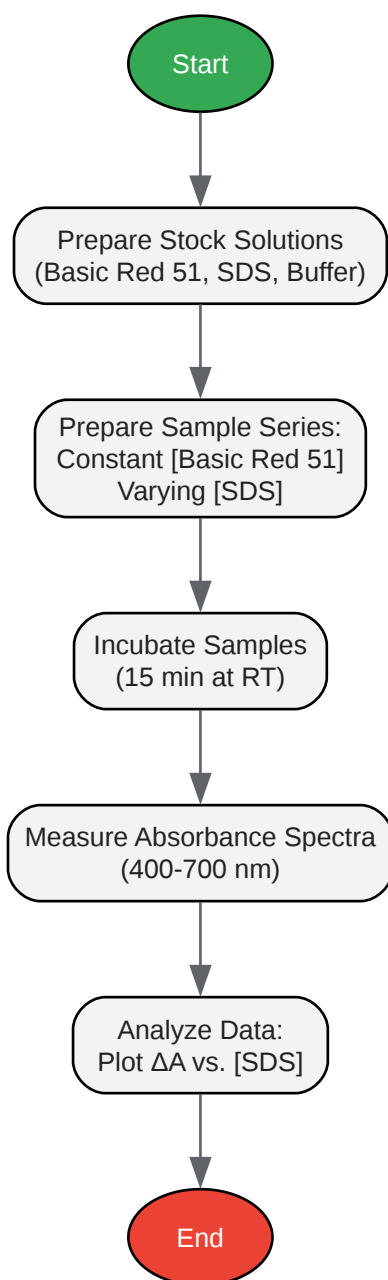
The interaction of cationic dyes with anionic surfactants is a well-established principle for chemical sensing.[4][5][6][7] This interaction is primarily driven by electrostatic attraction between the positively charged dye and the negatively charged head group of the surfactant. Upon binding, the spectral properties of the dye are altered, leading to a color change that can be quantified to determine the concentration of the surfactant.

Principle of Detection: Sensing Anionic Surfactants

The proposed sensing mechanism is based on the interaction between the cationic **Basic Red 51** dye and an anionic surfactant, such as Sodium Dodecyl Sulfate (SDS). In a dilute aqueous solution, **Basic Red 51** exists as solvated monomers, exhibiting a characteristic absorbance spectrum. When an anionic surfactant is introduced at concentrations below its critical micelle

concentration (CMC), ion pairs are formed between the dye cations and surfactant anions. As the surfactant concentration increases and exceeds the CMC, the dye molecules are incorporated into the newly formed micelles. These interactions alter the microenvironment of the dye, leading to a shift in its maximum absorbance wavelength (λ_{max}) and a change in the solution's color, which can be monitored using a UV-Visible spectrophotometer.





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